

Spectroscopic Profile of N-Benzyl-5-bromopicolinamide: A Technical Guide

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Compound of Interest

Compound Name: *N-Benzyl-5-bromopicolinamide*

CAS No.: 951885-05-5

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Disclaimer: Publicly accessible, experimentally verified spectroscopic data for **N-Benzyl-5-bromopicolinamide** is limited. The data presented in this guide is a combination of predicted values from computational models and expected values based on the analysis of structurally related compounds. This document is intended to serve as a reference guide for researchers, scientists, and drug development professionals.

Introduction

N-Benzyl-5-bromopicolinamide is a chemical compound of interest in medicinal chemistry and materials science. Its structural characterization is crucial for confirming its identity, purity, and for elucidating its role in various chemical and biological processes. This technical guide provides a summary of the expected spectroscopic data from Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy. Detailed, generalized experimental protocols for obtaining such data are also included.

Predicted Spectroscopic Data

The following tables summarize the predicted and expected spectroscopic data for **N-Benzyl-5-bromopicolinamide**.

Table 1: Predicted ^1H and ^{13}C NMR DataSolvent: CDCl_3 , Reference: TMS

^1H NMR	Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Pyridine-H6	~8.6	d	1H	Aromatic CH
Pyridine-H3	~8.2	d	1H	Aromatic CH
Pyridine-H4	~7.9	dd	1H	Aromatic CH
Amide-NH	~8.5 - 9.5	br s	1H	Amide NH
Benzyl-CH ₂	~4.6	d	2H	Methylene CH ₂
Phenyl-H	~7.2 - 7.4	m	5H	Aromatic CH

^{13}C NMR	Chemical Shift (δ) ppm	Assignment
Carbonyl C=O	~164	Amide Carbonyl
Pyridine C2	~152	Aromatic C-N
Pyridine C6	~150	Aromatic C-N
Pyridine C4	~140	Aromatic CH
Phenyl C1' (ipso)	~138	Aromatic C
Phenyl C2', C3', C4'	~127 - 129	Aromatic CH
Pyridine C3	~125	Aromatic CH
Pyridine C5	~120	Aromatic C-Br
Benzyl CH ₂	~44	Methylene CH ₂

Table 2: Expected Infrared (IR) Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Intensity
3300 - 3500	N-H Stretch	Secondary Amide	Medium
3000 - 3100	C-H Stretch	Aromatic	Medium-Weak
2850 - 3000	C-H Stretch	Aliphatic (CH ₂)	Medium-Weak
1640 - 1670	C=O Stretch (Amide I)	Secondary Amide	Strong
1580 - 1600	C=C Stretch	Aromatic Ring	Medium
1500 - 1550	N-H Bend (Amide II)	Secondary Amide	Medium
1400 - 1500	C=C Stretch	Aromatic Ring	Medium
1200 - 1300	C-N Stretch	Amide	Medium
1000 - 1100	C-Br Stretch	Aryl Halide	Medium-Strong
690 - 900	C-H Out-of-plane Bend	Aromatic	Strong

Table 3: Expected Mass Spectrometry (MS) Fragmentation

Ionization Mode: Electron Ionization (EI)

m/z	Proposed Fragment	Comments
290/292	[M] ⁺	Molecular ion peak (presence of Br gives M and M+2 isotopes)
185/187	[Br-Py-CO] ⁺	Loss of benzyl group
106	[C ₆ H ₅ CH ₂ NH] ⁺	Benzylaminium cation
91	[C ₇ H ₇] ⁺	Tropylium ion (rearrangement of benzyl cation)
77	[C ₆ H ₅] ⁺	Phenyl cation

Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of **N-Benzyl-5-bromopicolinamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in 0.6-0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **Instrumentation:** Utilize a 400 MHz or higher field NMR spectrometer.
- **^1H NMR Acquisition:**
 - Acquire the spectrum at room temperature.
 - Use a standard pulse sequence with a 90° pulse angle.
 - Set the spectral width to cover the range of -2 to 12 ppm.
 - Employ a relaxation delay of 1-2 seconds.
 - Accumulate at least 16 scans to ensure a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:**
 - Acquire the spectrum using a proton-decoupled pulse sequence.
 - Set the spectral width to cover the range of 0 to 200 ppm.
 - Use a relaxation delay of 2-5 seconds.
 - Accumulate a sufficient number of scans (typically several hundred to thousands) to obtain a high-quality spectrum.
- **Data Processing:** Process the raw data using appropriate software by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shifts relative to the TMS signal (0.00 ppm).

Mass Spectrometry (MS)

- **Sample Introduction:** Introduce a dilute solution of the compound (in a volatile organic solvent like methanol or acetonitrile) into the mass spectrometer via direct infusion or coupled with a gas or liquid chromatograph.
- **Ionization:** For a general overview of fragmentation, use Electron Ionization (EI) at 70 eV. For softer ionization to primarily observe the molecular ion, Electrospray Ionization (ESI) can be used.
- **Mass Analysis:** Analyze the ions using a quadrupole, time-of-flight (TOF), or ion trap mass analyzer.
- **Data Acquisition:** Acquire the mass spectrum over a mass-to-charge (m/z) range of 50-500 Da.
- **Data Analysis:** Identify the molecular ion peak and analyze the fragmentation pattern to deduce the structure of the fragment ions. For brominated compounds, look for the characteristic isotopic pattern of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio), resulting in M and M+2 peaks of nearly equal intensity.[\[1\]](#)

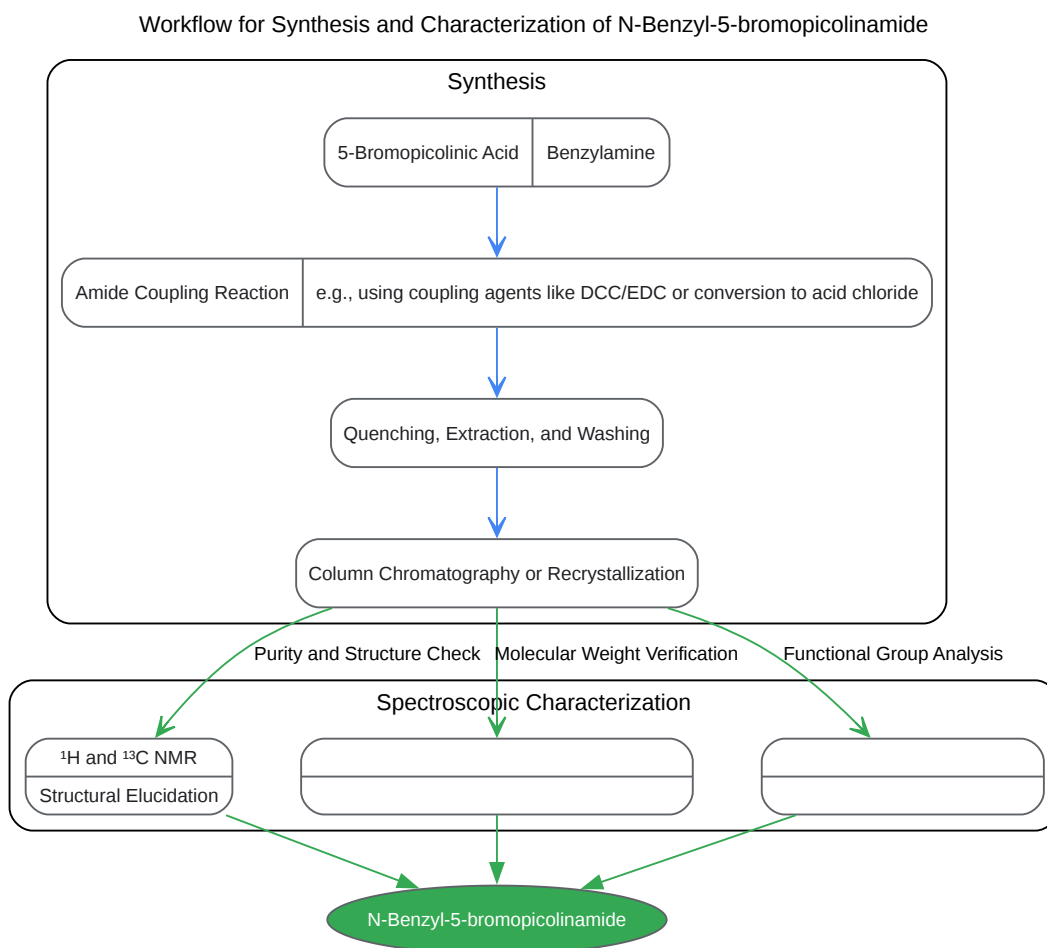
Infrared (IR) Spectroscopy

- **Sample Preparation:**
 - **Solid State (KBr Pellet):** Mix a small amount of the solid sample (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
 - **Attenuated Total Reflectance (ATR):** Place a small amount of the solid sample directly onto the ATR crystal.
- **Instrumentation:** Use a Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:**
 - Record a background spectrum of the empty sample compartment (or clean ATR crystal).

- Place the sample in the spectrometer and record the sample spectrum.
- Typically, scan the region from 4000 to 400 cm^{-1} .
- Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Analysis: The resulting spectrum should be plotted as transmittance or absorbance versus wavenumber (cm^{-1}). Identify the characteristic absorption bands and assign them to the corresponding functional groups and vibrational modes in the molecule.[\[2\]](#)[\[3\]](#)

Synthesis and Characterization Workflow

The following diagram illustrates a typical workflow for the synthesis and spectroscopic characterization of **N-Benzyl-5-bromopicolinamide**.



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Caption: Synthesis and Spectroscopic Characterization Workflow.

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